

Basic Yellow 51: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Basic Yellow 51

Cat. No.: B13403888

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 51, also known as C.I. 48055, is a cationic diazo dye belonging to the azomethine class.[1][2][3] Its vibrant yellow hue and strong affinity for acrylic fibers have established it as a prominent colorant in the textile industry.[1][4][5] Beyond textiles, its applications extend to the coloring of paper, leather, and inks.[6] As with many synthetic dyes, particularly those of the azo class, a comprehensive understanding of its chemical properties, synthesis, mechanism of action, and toxicological profile is crucial for safe handling, environmental management, and exploring potential new applications. This technical guide provides a detailed literature review of **Basic Yellow 51**, summarizing key quantitative data, outlining experimental protocols, and visualizing essential pathways and workflows.

Chemical and Physical Properties

Basic Yellow 51 is a water-soluble powder.[6] There are some discrepancies in the reported molecular formula in various sources, with $C_{20}H_{25}N_3O_4S$ being the most frequently cited.[1][2][3] Key identification and property data are summarized in Table 1.

Table 1: Chemical Identification and Physical Properties of **Basic Yellow 51**

Property	Value	Reference(s)
CI Name	Basic Yellow 51	[1][2][3]
CI Number	48055	[6]
CAS Number	83949-75-1	[1][2][3]
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₄ S	[1][2][3]
Molecular Weight	403.5 g/mol	[1][2][3]
Appearance	Yellow powder	[6]
Solubility	Soluble in water	[6]
λ _{max}	425 nm	[7]

Synthesis

The synthesis of **Basic Yellow 51** is a two-step process involving a condensation reaction followed by methylation.[1][2][3] The first step is the condensation of 2-(1,3,3-Trimethylindolin-2-ylidene)acetaldehyde with aniline. The resulting intermediate is then methylated using dimethyl sulfate to yield the final **Basic Yellow 51** dye.

Experimental Protocol: Synthesis of Basic Yellow 51

Materials:

- 2-(1,3,3-Trimethylindolin-2-ylidene)acetaldehyde
- Aniline
- Dimethyl sulfate
- Appropriate solvent (e.g., ethanol or methanol)
- Base (e.g., sodium carbonate or triethylamine)
- Standard laboratory glassware and heating/stirring equipment

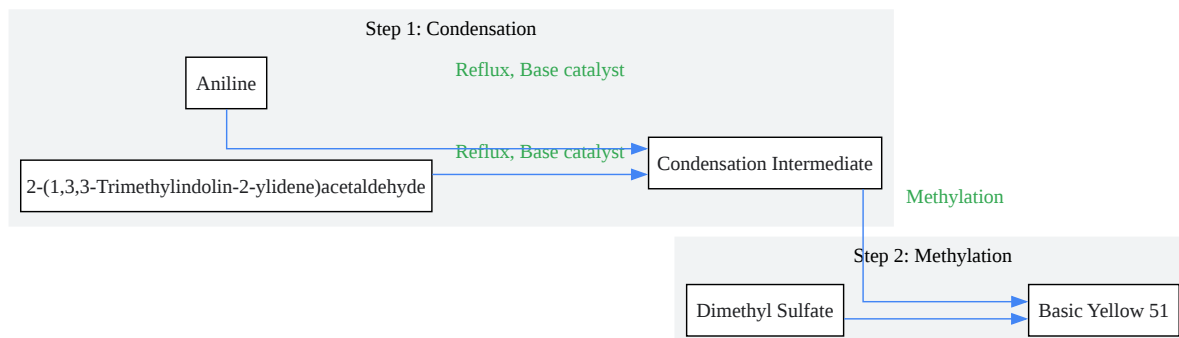
Procedure:

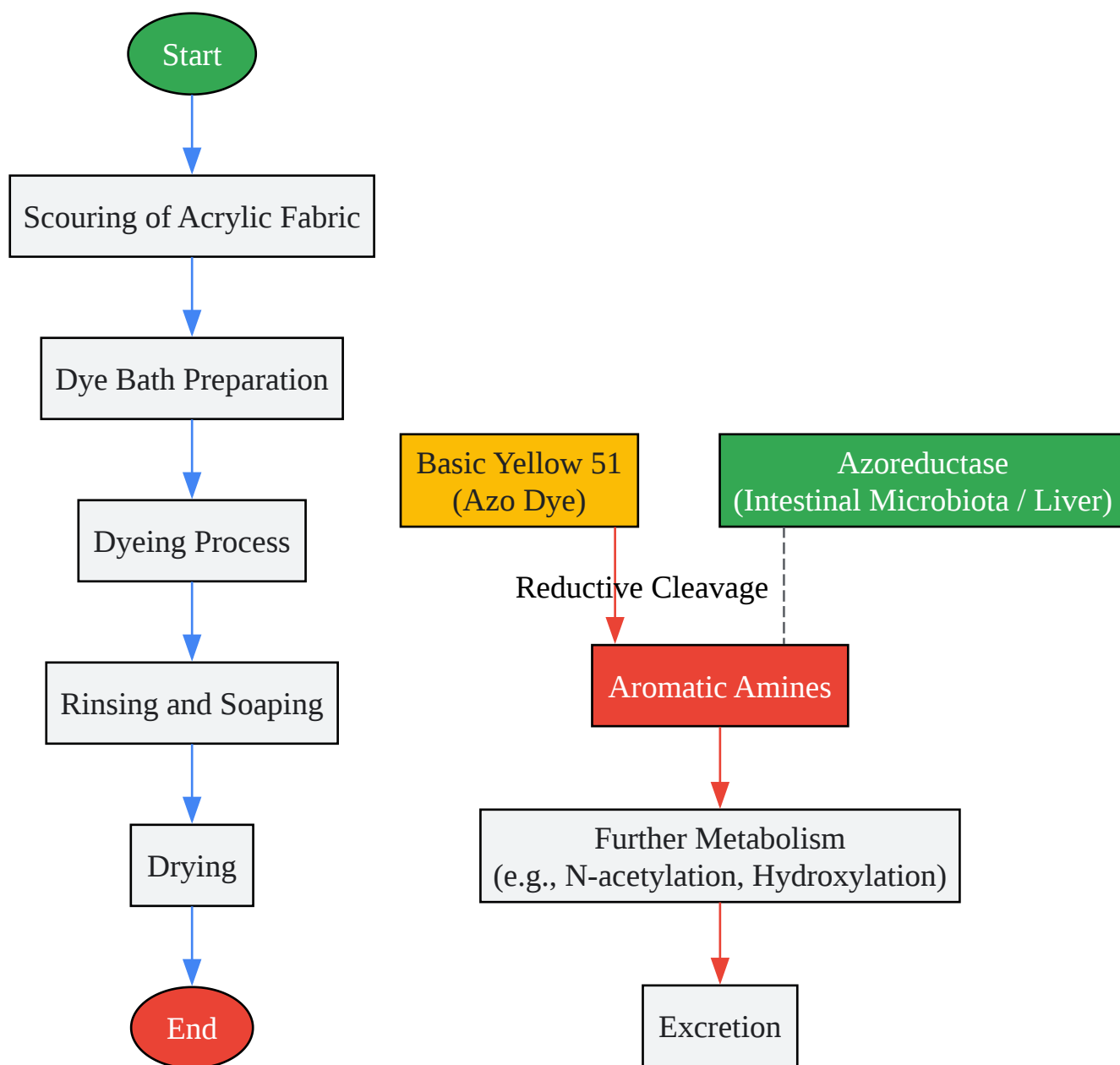
Step 1: Condensation

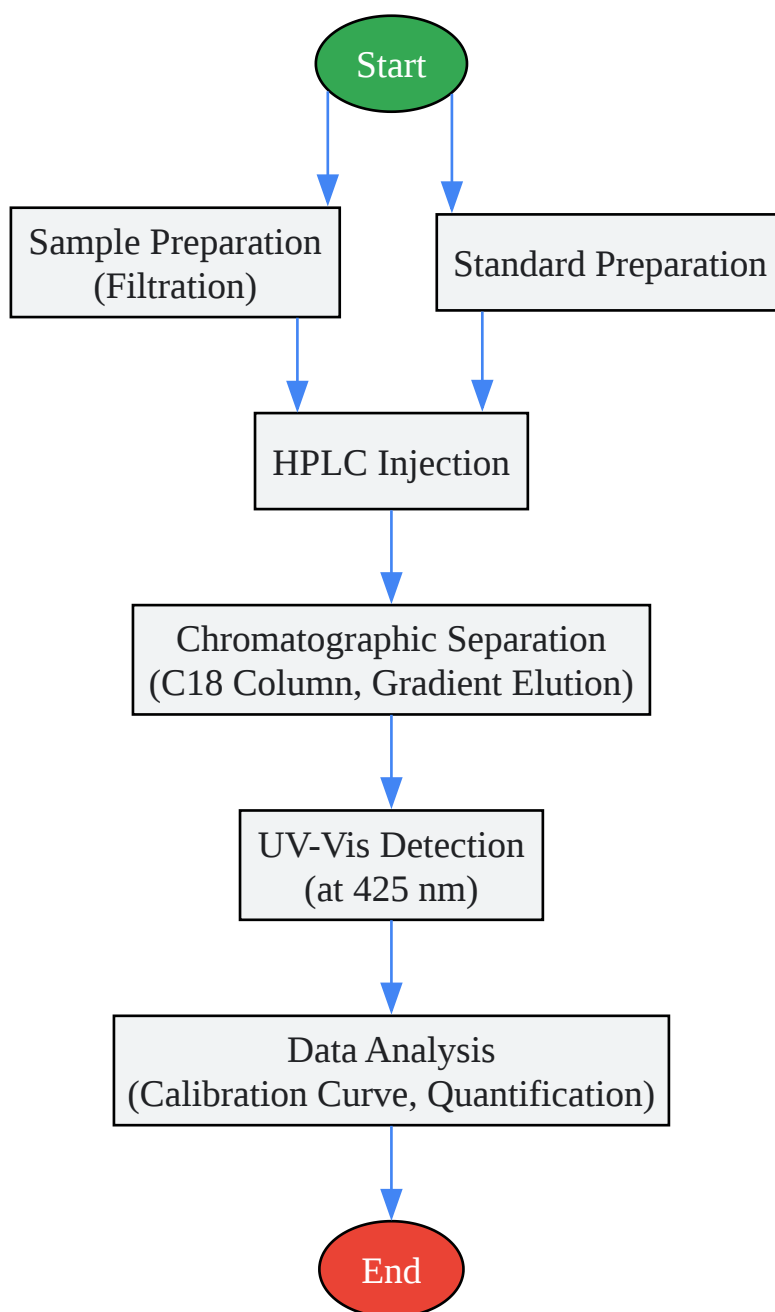
- Dissolve equimolar amounts of 2-(1,3,3-Trimethylindolin-2-ylidene)acetaldehyde and aniline in a suitable solvent in a round-bottom flask equipped with a condenser and magnetic stirrer.
- Add a catalytic amount of a weak base.
- Heat the mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure to obtain the crude intermediate product.
- Purify the intermediate by recrystallization or column chromatography.

Step 2: Methylation

- Dissolve the purified intermediate in a suitable solvent in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add a slight excess of dimethyl sulfate dropwise with stirring.
- Allow the reaction to proceed at low temperature for several hours, followed by stirring at room temperature overnight.
- Monitor the reaction by TLC.
- Upon completion, the product may precipitate. If so, collect the solid by filtration. If not, remove the solvent under reduced pressure.
- Wash the crude product with a non-polar solvent (e.g., diethyl ether) to remove unreacted starting materials.
- Purify the final product, **Basic Yellow 51**, by recrystallization.







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